

An In-depth Technical Guide to the Physical Properties of 1,4-Diaminocyclohexane

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Compound of Interest

Compound Name: 1,4-Diaminocyclohexane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **1,4-Diaminocyclohexane**, a versatile diamine building block crucial in the synthesis of polymers and pharmacologically active molecules. This document focuses on the distinct characteristics of its cis and trans isomers, presenting quantitative data in a structured format, detailing experimental methodologies for property determination, and illustrating key structural concepts through visualization.

Molecular Structure and Stereoisomerism

1,4-Diaminocyclohexane [C₆H₁₄N₂] is a cyclic diamine existing as two primary stereoisomers: **cis-1,4-Diaminocyclohexane** and **trans-1,4-Diaminocyclohexane**. The spatial orientation of the two amine functional groups relative to the cyclohexane ring dictates the distinct physical and chemical properties of each isomer. The cyclohexane ring predominantly adopts a chair conformation to minimize steric strain.

In the trans isomer, both amino groups can occupy equatorial positions, leading to a thermodynamically more stable conformation. Conversely, the cis isomer consists of one axial and one equatorial amino group, resulting in greater steric hindrance. This conformational difference is fundamental to understanding the varying physical properties outlined in this guide.

Quantitative Physical Properties

The physical properties of **1,4-Diaminocyclohexane** are summarized below. Data is provided for the mixture of isomers as well as for the individual cis and trans isomers where available.

Property	cis-1,4-Diaminocyclohexane	trans-1,4-Diaminocyclohexane	Mixture (cis/trans)
Molecular Weight	114.19 g/mol	114.19 g/mol	114.19 g/mol
Appearance	Colorless to light yellow/orange clear liquid	White to yellow to brown crystals or chunks	White to off-white solid or colorless to light yellow liquid
Melting Point	Not available	68 - 73 °C	Not available
Boiling Point	Not available	197 °C (at 760 mmHg)	199.4 °C (at 760 mmHg)
Density	Not available	Not available	0.939 - 0.95 g/cm ³
pKa	Not available	Not available	10.78 (Predicted)
Solubility	Not available	Soluble in methanol	Soluble in water, methanol, and ethanol

Experimental Protocols for Physical Property Determination

The following sections detail generalized experimental methodologies for determining the key physical properties of **1,4-Diaminocyclohexane**.

Melting Point Determination (Thiele Tube Method)

The melting point of solid samples of **1,4-Diaminocyclohexane**, particularly the trans isomer, can be determined using the Thiele tube method.

Materials:

- Thiele tube
- High-temperature resistant oil (e.g., mineral oil)
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Sample of **1,4-Diaminocyclohexane**
- Bunsen burner or other heat source
- Mortar and pestle

Procedure:

- A small amount of the crystalline **1,4-Diaminocyclohexane** is finely ground using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the sealed end, to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The Thiele tube is filled with oil to a level above the side-arm junction.
- The thermometer and attached capillary tube are immersed in the oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated. The convection currents of the oil ensure uniform heating.
- The temperature is raised at a rate of approximately 1-2 °C per minute as the expected melting point is approached.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.

- The temperature at which the entire solid has melted is recorded as the end of the melting range.

Boiling Point Determination (Thiele Tube Method)

For the liquid mixture of isomers, the boiling point can be determined using a modified Thiele tube setup.

Materials:

- Thiele tube
- High-temperature resistant oil
- Thermometer (calibrated)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Sample of **1,4-Diaminocyclohexane**
- Heat source

Procedure:

- A small volume (approximately 0.5 mL) of liquid **1,4-Diaminocyclohexane** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer.
- The assembly is immersed in the oil in a Thiele tube.
- The Thiele tube is heated, and the temperature is monitored.

- As the boiling point is approached, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Density Determination (Pycnometer Method)

The density of liquid **1,4-Diaminocyclohexane** can be accurately measured using a pycnometer.

Materials:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Temperature-controlled water bath
- Sample of **1,4-Diaminocyclohexane**

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty mass is accurately weighed on an analytical balance.
- The pycnometer is filled with the liquid **1,4-Diaminocyclohexane** sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- The filled pycnometer is placed in a temperature-controlled water bath to allow the liquid to reach thermal equilibrium.
- The pycnometer is removed from the bath, dried, and its total mass is weighed.

- The mass of the **1,4-Diaminocyclohexane** is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the sample by the known volume of the pycnometer.

pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) of the conjugate acid of **1,4-Diaminocyclohexane** can be determined by potentiometric titration.

Materials:

- pH meter with a combination electrode
- Burette
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Sample of **1,4-Diaminocyclohexane**
- Deionized water
- Magnetic stirrer and stir bar

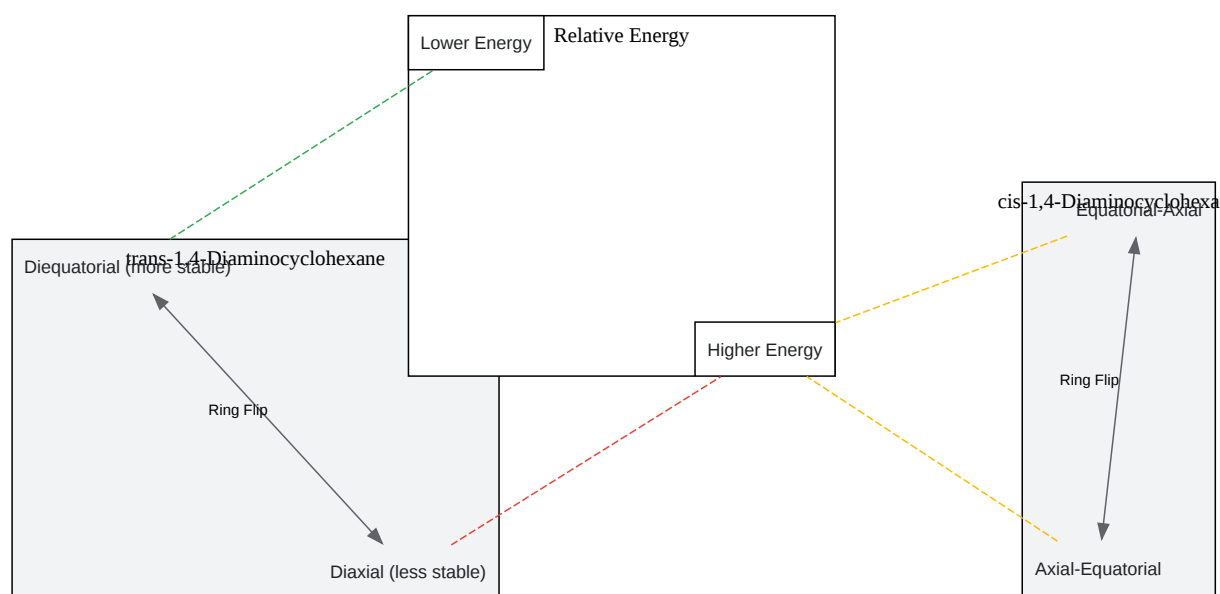
Procedure:

- A known concentration of **1,4-Diaminocyclohexane** is prepared in deionized water.
- The solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed in the solution.
- The solution is stirred continuously.
- The standardized strong acid is added in small, precise increments from the burette.
- After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- The titration is continued past the equivalence point.

- A titration curve is generated by plotting the pH versus the volume of acid added.
- The pKa is determined from the pH at the half-equivalence point on the titration curve.

Visualization of Conformational Isomers

The distinct physical properties of the cis and trans isomers of **1,4-Diaminocyclohexane** are a direct consequence of their preferred chair conformations. The following diagram illustrates the conformational equilibrium for both isomers.

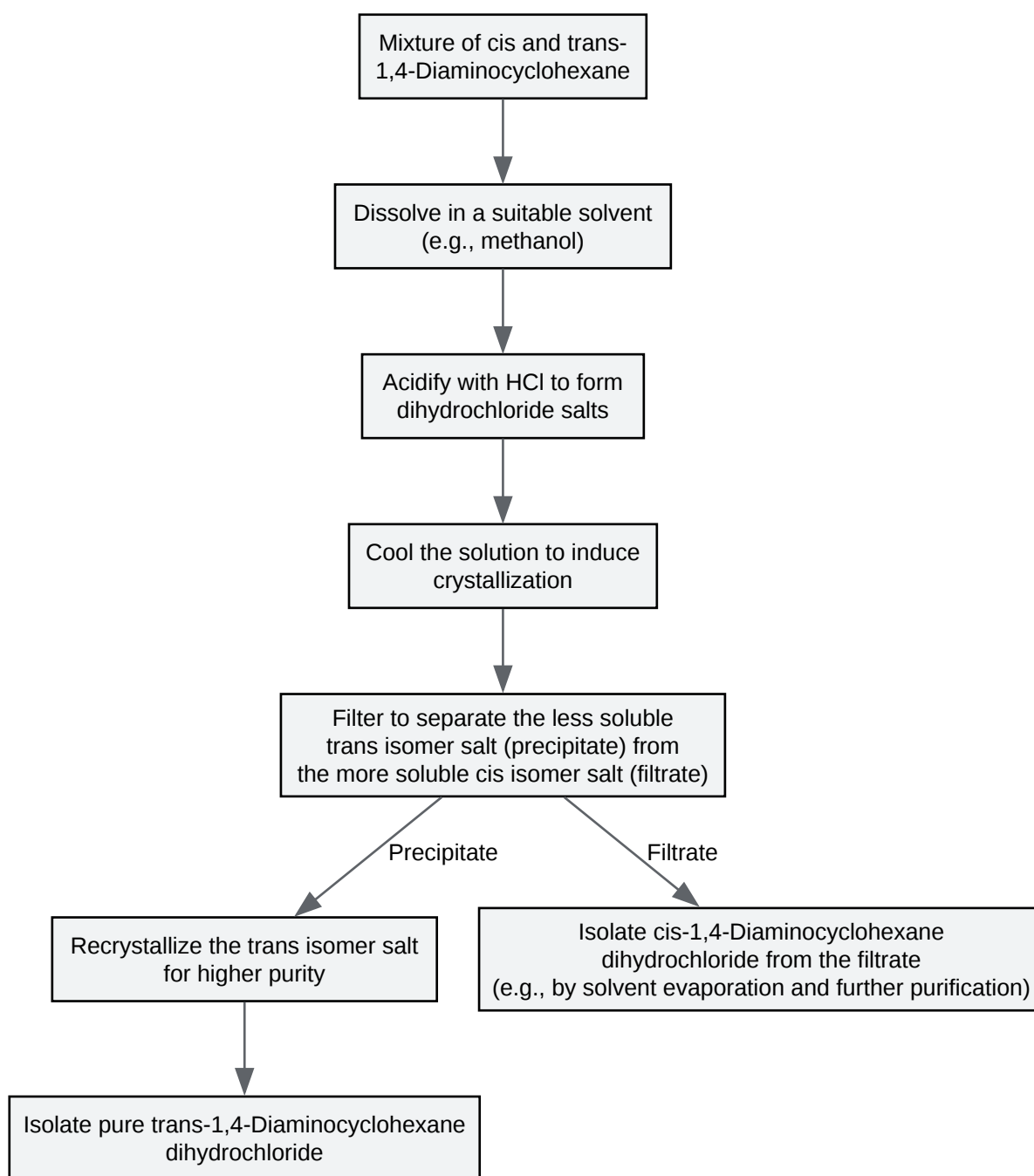


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Caption: Conformational equilibrium of cis and trans-**1,4-Diaminocyclohexane**.

Separation of Isomers

A common method for separating the cis and trans isomers of **1,4-Diaminocyclohexane** is through fractional crystallization of their salts, often the dihydrochloride salts. The different spatial arrangements of the isomers lead to variations in their crystal lattice energies and, consequently, their solubilities in specific solvents, allowing for their separation. The following workflow outlines this process.



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Caption: Generalized workflow for the separation of cis and trans isomers.

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Phone: (601) 213-4426
Email: info@benchchem.com